

O-Propargyl-N-Boc-ethanolamine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: O-Propargyl-N-Boc-ethanolamine

Cat. No.: B3068576

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CAS Number: 634926-63-9

This technical guide provides an in-depth overview of **O-Propargyl-N-Boc-ethanolamine**, a bifunctional linker molecule essential for advancements in chemical biology, drug discovery, and materials science. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and applications.

Chemical Identity and Properties

O-Propargyl-N-Boc-ethanolamine, also known by its IUPAC name tert-butyl (2-(prop-2-yn-1-yloxy)ethyl)carbamate, is a versatile chemical reagent.^[1] It incorporates two key functional groups: a terminal alkyne (propargyl group) and a Boc-protected amine. This unique structure allows for sequential or orthogonal chemical modifications. The propargyl group is a ready handle for copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) "click chemistry," a highly efficient and specific conjugation reaction.^[2] The tert-butyloxycarbonyl (Boc) protecting group offers stable protection of the primary amine, which can be readily removed under mild acidic conditions to liberate the amine for further functionalization.^[2]

Physicochemical Data

The following table summarizes the key physicochemical properties of **O-Propargyl-N-Boc-ethanolamine**.

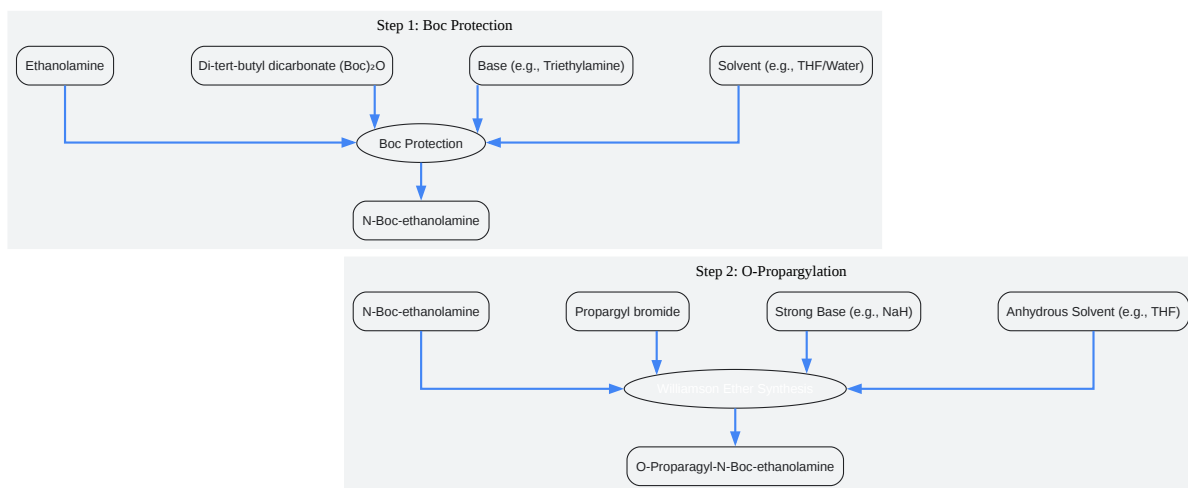
Property	Value	Source
CAS Number	634926-63-9	[1]
Molecular Formula	C ₁₀ H ₁₇ NO ₃	[1]
Molecular Weight	199.25 g/mol	[1][3]
IUPAC Name	tert-butyl N-(2-prop-2-ynoxyethyl)carbamate	[1]
Synonyms	O-Proparagyl-N-Boc-ethanolamine, tert-Butyl (2-(prop-2-yn-1-yloxy)ethyl)carbamate	[1]
Appearance	White to off-white solid	Generic
Solubility	Soluble in DMSO	[4]
Storage	Recommended storage at -20°C for long-term stability.	[3]

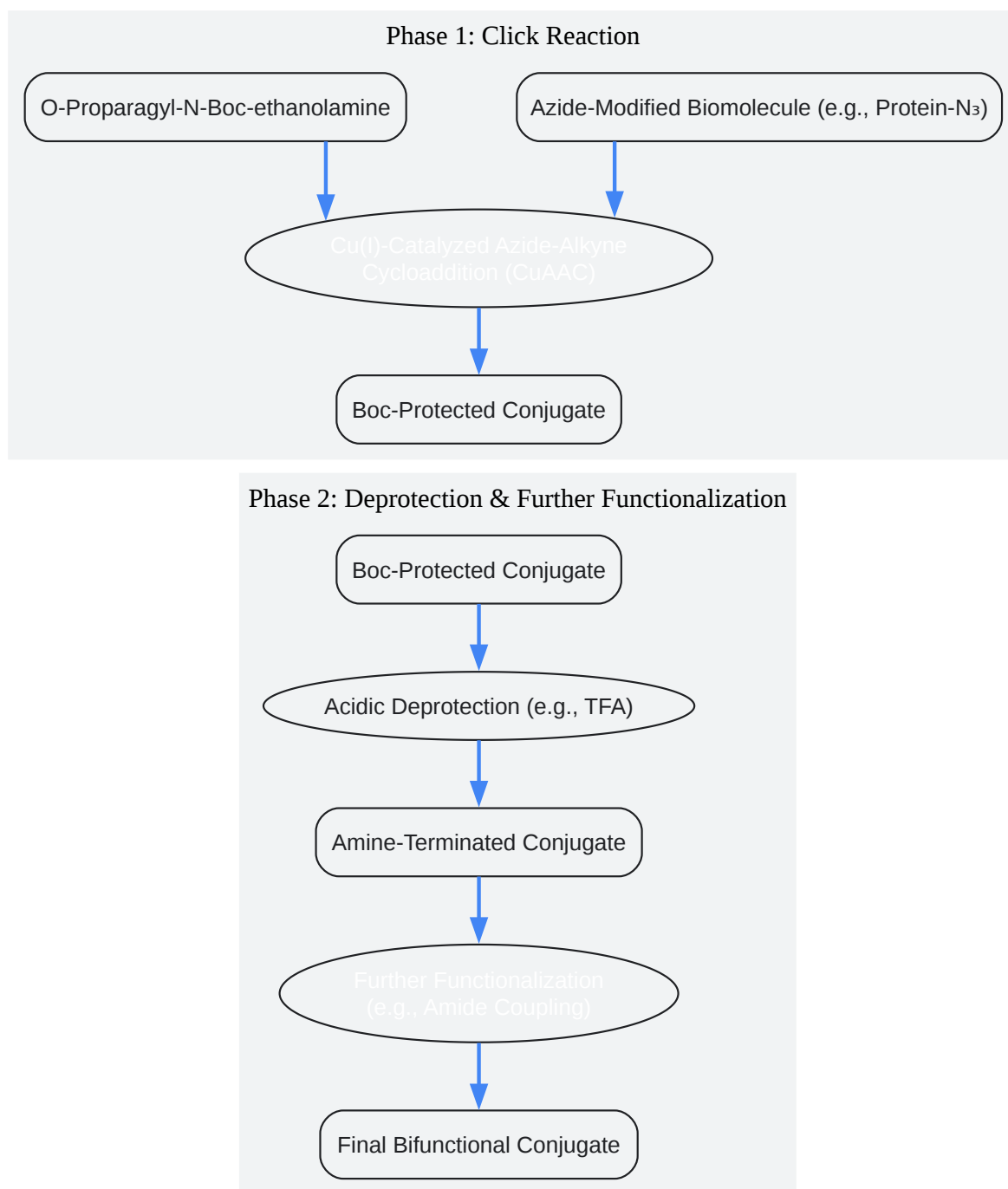
Note: Some physical properties are computed values from publicly available databases.

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **O-Proparagyl-N-Boc-ethanolamine** is not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on standard organic chemistry procedures. The synthesis involves the protection of ethanolamine followed by etherification.

Proposed Synthetic Pathway





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References

- 1. tert-Butyl (2-(prop-2-yn-1-yloxy)ethyl)carbamate | C₁₀H₁₇NO₃ | CID 21913902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tert-Butyl (2-(prop-2-yn-1-yloxy)ethyl)carbamate, 634926-63-9 | BroadPharm [broadpharm.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Click Chemistry [organic-chemistry.org]
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